

Application Notes and Protocols: N-Hydroxy-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name:	<i>N</i> -Hydroxy-4-methylbenzenesulfonamide
Cat. No.:	B178281

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide**, a key intermediate for various research and development applications.

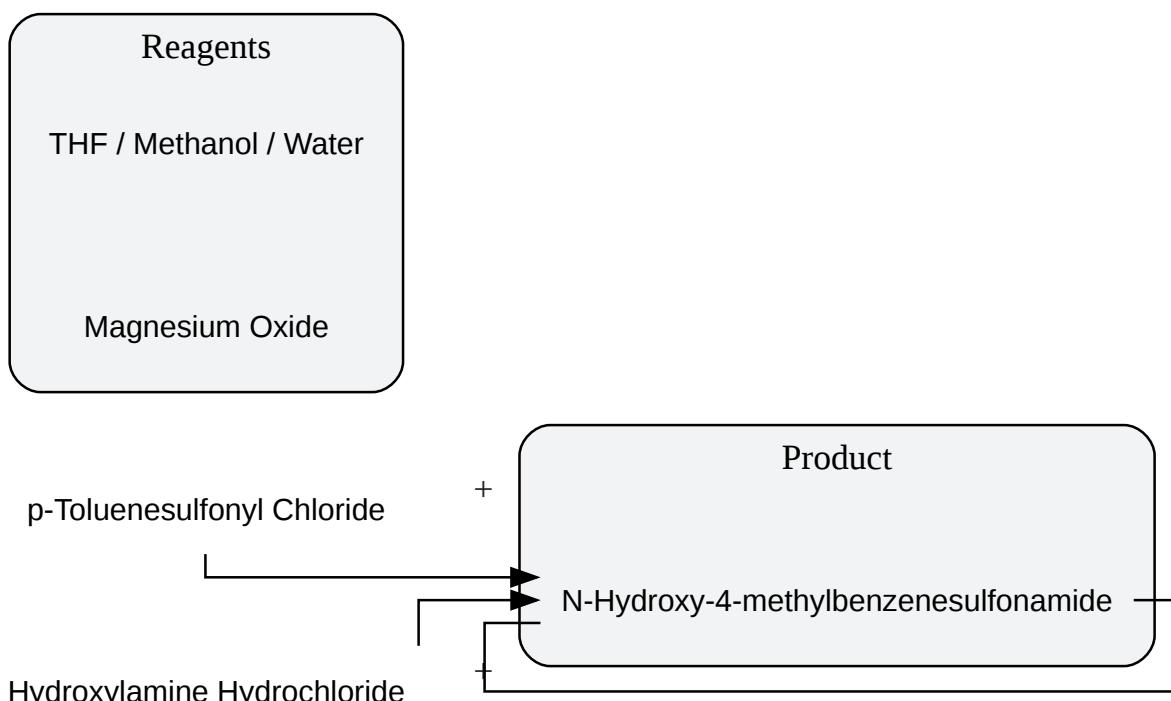
I. Chemical Information and Properties

Property	Value	Reference
CAS Number	1593-60-8	[1][2][3]
Molecular Formula	C ₇ H ₉ NO ₃ S	[2][3][4]
Molecular Weight	187.22 g/mol	[2][3]
Melting Point	126-128 °C (decomposes)	[1][2]
Appearance	White solid	[1][5]
Purity	Typically ~98% after purification	[6]
Storage	Sealed in a dry environment at 2-8°C	[6]

II. Synthesis Protocol

A standard and effective method for the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide** involves the reaction of p-toluenesulfonyl chloride with hydroxylamine hydrochloride in the presence of magnesium oxide.[1][2][5]

A. Reaction Scheme



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Caption: Reaction scheme for the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide**.

B. Materials and Reagents

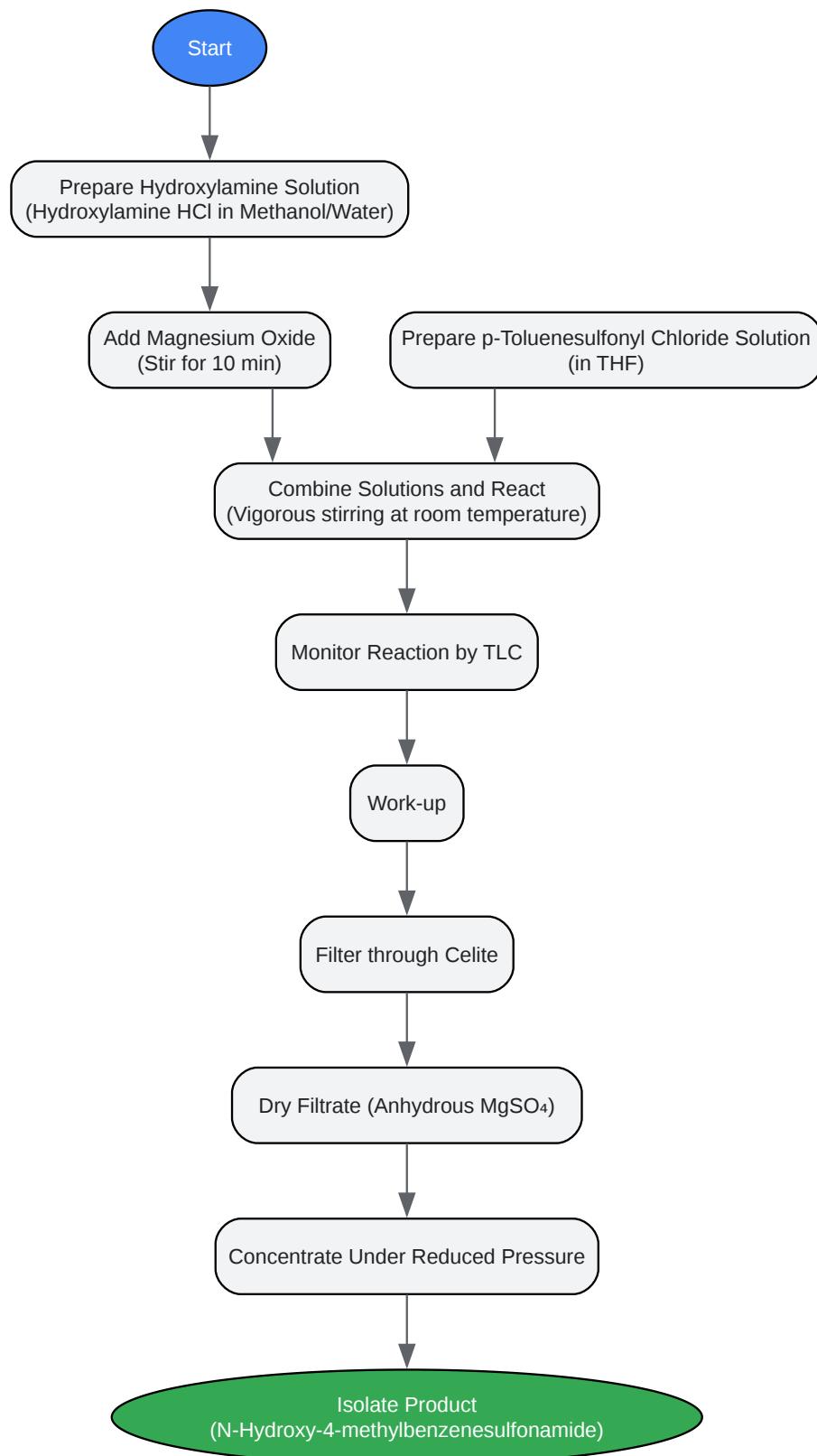
Reagent	Molar Mass (g/mol)	Amount	Moles	Equivalents
p-Toluenesulfonyl chloride	190.65	8 g	43 mmol	1.0
Hydroxylamine hydrochloride	69.49	7.2 g	86 mmol	2.0
Magnesium oxide	40.30	5.1 g	129 mmol	3.0
Tetrahydrofuran (THF)	-	300 mL	-	-
Methanol	-	30 mL	-	-
Water	-	20 mL	-	-

C. Experimental Procedure

- Preparation of Hydroxylamine Solution: In a suitable reaction vessel, dissolve 7.2 g (86 mmol) of hydroxylamine hydrochloride in a solvent mixture of 30 mL of methanol and 20 mL of water.[1][2][5]
- Addition of Base: To the hydroxylamine solution, add 5.1 g (129 mmol) of magnesium oxide. Stir the resulting suspension for 10 minutes at room temperature.[1][2][5]
- Addition of p-Toluenesulfonyl Chloride: In a separate flask, dissolve 8 g (43 mmol) of p-toluenesulfonyl chloride in 300 mL of tetrahydrofuran (THF). Add this solution to the hydroxylamine mixture.[1][2][5]
- Reaction: Vigorously stir the reaction mixture at room temperature.[1][5]
- Monitoring the Reaction: The progress of the reaction should be monitored by thin-layer chromatography (TLC) until the p-toluenesulfonyl chloride is completely consumed.[1][2][5]
- Work-up:

- Upon completion, filter the reaction mixture through a pad of diatomaceous earth (Celite) to remove insoluble solids.[1][5]
- Dry the filtrate over anhydrous magnesium sulfate.[1][2][5]
- Concentrate the dried filtrate under reduced pressure to yield the crude product.[1][5]
- Purification and Yield: The resulting white solid is **N-hydroxy-4-methylbenzenesulfonamide**. The typical yield for this procedure is approximately 87.5%. [1][2][5] Further purification can be achieved by recrystallization if necessary.

D. Experimental Workflow

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Caption: Step-by-step workflow for the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide**.

III. Application Notes

A. Potential Applications in Drug Discovery and Development

N-Hydroxy-4-methylbenzenesulfonamide serves as a versatile building block in medicinal chemistry. The sulfonamide functional group is a well-established pharmacophore found in a wide array of therapeutic agents, including antibacterial, and anti-cancer drugs. The N-hydroxy substitution provides a unique chemical handle for further synthetic modifications, allowing for the generation of diverse compound libraries for screening.

B. Safety and Handling

- Hazard Statements: Causes skin and serious eye irritation. Flammable solid.[3][6]
- Precautionary Statements:
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
 - Wear protective gloves, eye protection, and face protection.[3]
 - IF ON SKIN: Wash with plenty of soap and water.[3]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- It is recommended to handle this compound in a well-ventilated fume hood and to use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS).

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